

An In-depth Technical Guide to 3,4-Diaminophenol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3,4-Diaminophenol

Cat. No.: B1333219

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Diaminophenol** (CAS No: 615-72-5), a versatile aromatic compound of significant interest in various fields of chemical research and development. This document details its chemical and physical properties, provides a step-by-step synthesis protocol, and explores its applications, with a particular focus on its role as a key building block in the development of novel pharmaceuticals.

Core Properties of 3,4-Diaminophenol

3,4-Diaminophenol, with the molecular formula $C_6H_8N_2O$, is an organic compound featuring a phenol ring substituted with two amine groups at the 3 and 4 positions.^{[1][2]} Its chemical structure lends it a high degree of reactivity, making it a valuable intermediate in organic synthesis.

Physicochemical Data

The following tables summarize the key physical and chemical properties of **3,4-Diaminophenol**.

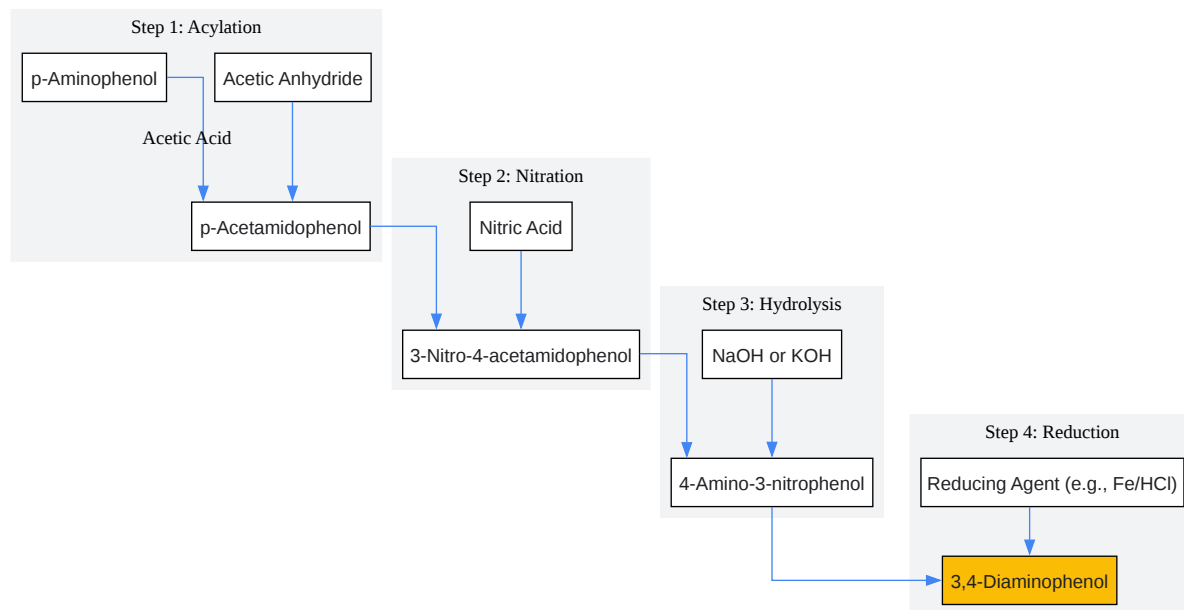
Identifier	Value	Source
CAS Number	615-72-5	[1] [3]
Molecular Formula	C ₆ H ₈ N ₂ O	[1] [2]
Molecular Weight	124.14 g/mol	[1] [2]
IUPAC Name	3,4-diaminophenol	[1]
Synonyms	Phenol, 3,4-diamino-; 3,4-diamino-phenol	[1]

Physical Property	Value	Notes
Melting Point	170-172 °C	[4]
Boiling Point	356.5 ± 27.0 °C	Predicted
pKa	10.28 ± 0.18	Predicted
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol (with heating and sonication).	[5]

Synthesis of 3,4-Diaminophenol: An Experimental Protocol

A common and effective method for the synthesis of **3,4-Diaminophenol** involves a four-step process starting from the readily available precursor, p-aminophenol. This process includes acylation, nitration, hydrolysis, and a final reduction step.[\[6\]](#)

Experimental Workflow



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Caption: Synthetic pathway for **3,4-Diaminophenol** from p-aminophenol.

Detailed Methodology

Step 1: Acylation of p-Aminophenol

- In a suitable reaction vessel, dissolve p-aminophenol in glacial acetic acid.
- Add acetic anhydride to the solution.

- Reflux the mixture to facilitate the acylation reaction, yielding p-acetamidophenol (acetaminophen).

Step 2: Nitration of p-Acetamidophenol

- Cool the solution from Step 1.
- Slowly add a nitrating mixture (e.g., a mixture of nitric acid and sulfuric acid) while maintaining a low temperature to control the exothermic reaction.
- The reaction yields 3-nitro-4-acetamidophenol.

Step 3: Hydrolysis of 3-Nitro-4-acetamidophenol

- To the nitrated product, add a solution of sodium hydroxide or potassium hydroxide.
- Heat the mixture to hydrolyze the acetamido group back to an amino group, resulting in the formation of 4-amino-3-nitrophenol.

Step 4: Reduction of 4-Amino-3-nitrophenol

- The nitro group of 4-amino-3-nitrophenol is reduced to an amino group. This can be achieved using various reducing agents, such as iron powder in the presence of an acid (e.g., hydrochloric acid) or catalytic hydrogenation.
- After the reduction is complete, the reaction mixture is worked up to isolate the final product, **3,4-Diaminophenol**. The product can be purified by recrystallization.

Applications in Research and Development

The unique arrangement of amino and hydroxyl functional groups on the aromatic ring makes **3,4-Diaminophenol** a valuable precursor in several industries.

Role in Drug Development

3,4-Diaminophenol serves as a critical building block in the synthesis of various active pharmaceutical ingredients (APIs). Its reactive sites allow for the construction of more complex molecular architectures, particularly heterocyclic ring systems that are prevalent in many drug

classes. While specific drug names directly synthesized from **3,4-diaminophenol** are not extensively publicized in readily available literature, its structural motif is integral to the synthesis of various therapeutic agents. Its utility in pharmaceutical manufacturing lies in its ability to participate in reactions to form compounds with potential antimicrobial, anti-inflammatory, or analgesic effects.^[4]

Other Industrial Applications

- **Azo Dyes:** It is a key intermediate in the manufacturing of a wide range of azo dyes used in the textile and printing industries.^[5]
- **Hair Dyes:** **3,4-Diaminophenol** is utilized in the formulation of permanent hair coloring products.^[5]
- **Organic Electronics:** There is growing interest in the use of **3,4-Diaminophenol** and its derivatives in the development of novel organic electronic materials.^{[3][4]}

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **3,4-Diaminophenol**. The dihydrochloride salt of **3,4-diaminophenol** is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses.

Safety Information Summary

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

This guide serves as a foundational resource for professionals working with **3,4-Diaminophenol**. For more detailed and specific applications or safety protocols, consulting peer-reviewed literature and safety data sheets (SDS) is highly recommended.

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